

1-Bromo-2-(cyclopropylmethoxy)benzene

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-2-(cyclopropylmethoxy)benzene

Cat. No.: B1288957

[Get Quote](#)

Technical Dossier: 1-Bromo-2-(cyclopropylmethoxy)benzene

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **1-Bromo-2-(cyclopropylmethoxy)benzene**, a compound of interest in synthetic chemistry and drug discovery. The information is presented to support research and development activities.

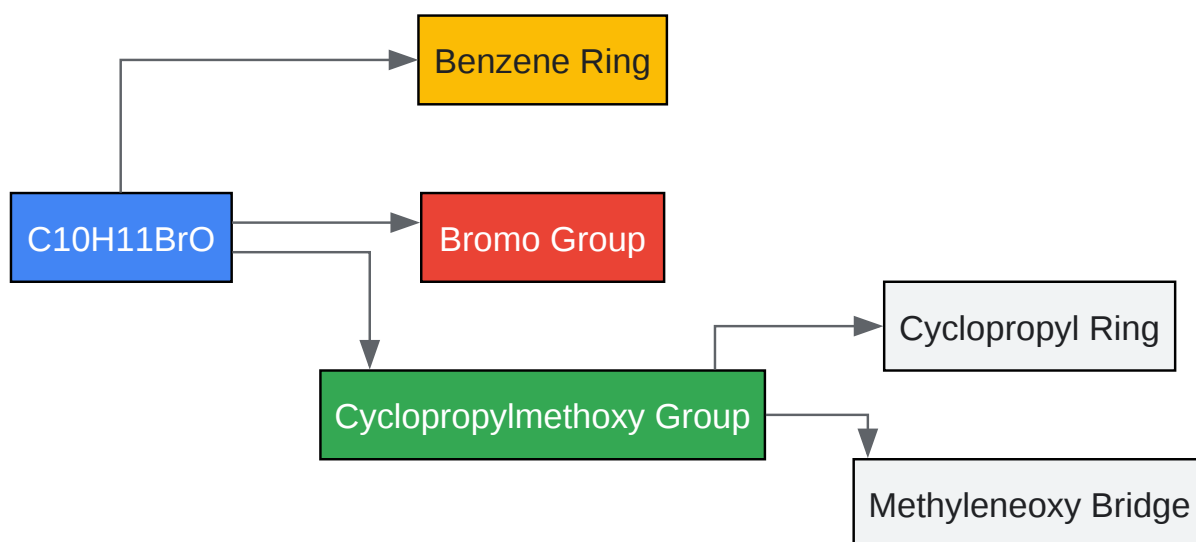
Core Chemical Data

The fundamental molecular properties of **1-Bromo-2-(cyclopropylmethoxy)benzene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and registration in chemical databases.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ BrO	[1][2]
Molecular Weight	227.1 g/mol	[1]
Alternate Molecular Weight	227.098 g/mol	[2]
CAS Number	494773-67-0	[1][2][3]

Logical Relationship of Molecular Components

The following diagram illustrates the structural composition of **1-Bromo-2-(cyclopropylmethoxy)benzene**, breaking down the molecule into its constituent functional groups.



[Click to download full resolution via product page](#)

Figure 1. Hierarchical breakdown of **1-Bromo-2-(cyclopropylmethoxy)benzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromo-2-(cyclopropylmethoxy)benzene | 494773-67-0 [chemicalbook.com]
- 2. 1-bromo-2-(cyclopropylmethoxy)benzene,(CAS# 494773-67-0)|Sinfoo BIOCHEM [sinfoobiotech.com]
- 3. 494773-67-0|1-Bromo-2-(cyclopropylmethoxy)benzene|BLD Pharm [bldpharm.com]

- To cite this document: BenchChem. [1-Bromo-2-(cyclopropylmethoxy)benzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1288957#1-bromo-2-cyclopropylmethoxy-benzene-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1288957#1-bromo-2-cyclopropylmethoxy-benzene-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com